

Personal protective equipment for handling Pyridazine-3-carboxylic acid

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Compound of Interest

Compound Name: *Pyridazine-3-carboxylic acid*

Cat. No.: *B130350*

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Essential Safety and Handling Guide for Pyridazine-3-carboxylic Acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Pyridazine-3-carboxylic acid**. It outlines the necessary personal protective equipment (PPE), procedural guidance for safe handling and storage, and protocols for disposal.

Hazard Identification and Classification

Pyridazine-3-carboxylic acid is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2]
Eye Irritation	2A	H319: Causes serious eye irritation[1][2][3]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation[1][2][3][4]
Acute toxicity (Oral)	4	H302: Harmful if swallowed[1]

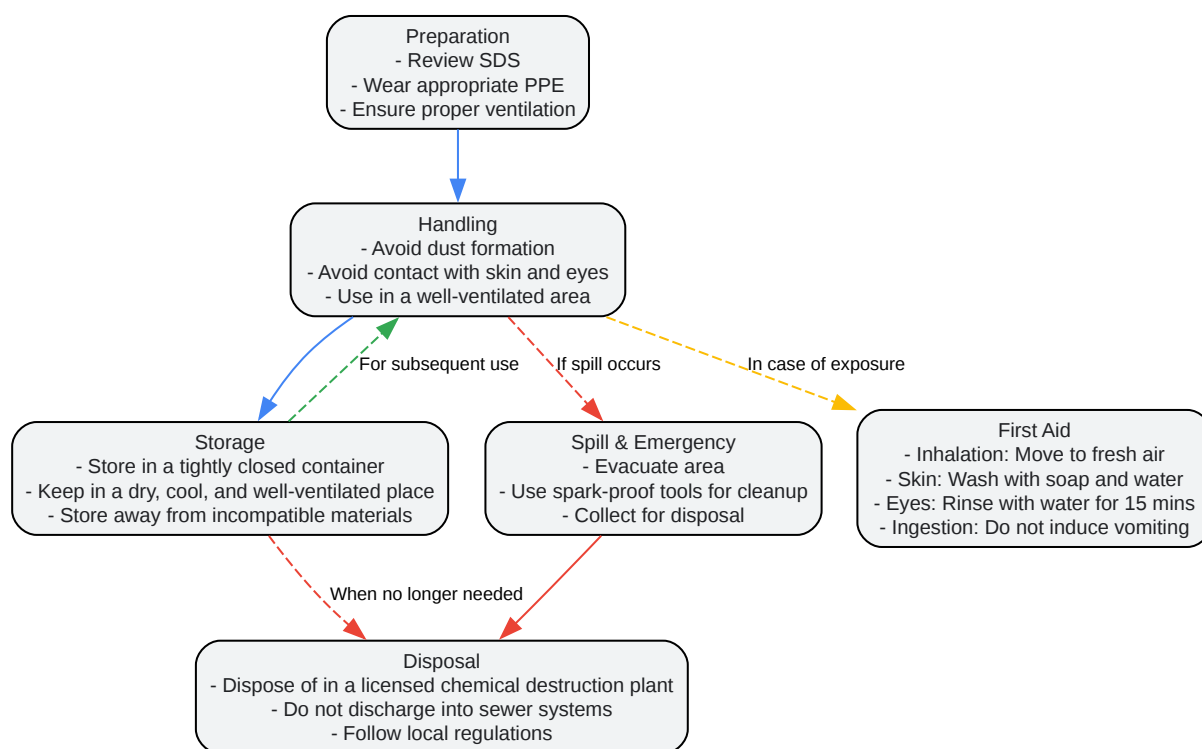
Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to ensure personal safety when handling **Pyridazine-3-carboxylic acid**.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]	Protects against splashes and dust, preventing serious eye irritation.
Skin Protection	Chemical impermeable gloves (inspected before use), and fire/flame resistant and impervious clothing. [1]	Prevents skin contact which can cause irritation. [1]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced. [1]	Protects against inhalation of dust or vapors which may cause respiratory irritation. [1]

Procedural Workflow for Handling Pyridazine-3-carboxylic Acid

The following diagram outlines the standard operating procedure for the safe handling of **Pyridazine-3-carboxylic acid**, from preparation to disposal.



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Safe handling workflow for **Pyridazine-3-carboxylic acid**.

Detailed Protocols

Handling and Storage:

- Always handle **Pyridazine-3-carboxylic acid** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.^[1]
- Avoid the formation of dust and aerosols during handling.^[1]
- Keep the container tightly closed when not in use and store it in a dry, cool, and well-ventilated place.^[1]
- Store the compound away from incompatible materials and foodstuff containers.^[1]

- Do not eat, drink, or smoke in areas where the chemical is handled.[1]

First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
- In case of skin contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a doctor.[1]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a doctor or Poison Control Center immediately.[1]

Disposal Plan:

- Disposal of **Pyridazine-3-carboxylic acid** and its containers must be done in accordance with local, state, and federal regulations.
- The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[1]
- Do not allow the chemical to enter drains or sewer systems.[1]
- Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[1]

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References

- 1. chemicalbook.com [chemicalbook.com]

- 2. Pyridazine-3-carboxylic acid | C₅H₄N₂O₂ | CID 269369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Pyridazine-3-carboxylic acid, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. aksci.com [aksci.com]
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